

24R,25-Dihydroxycycloartan-3-one physical and chemical properties

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Compound of Interest

24R,25-Dihydroxycycloartan-3one

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In-Depth Technical Guide: 24R,25-Dihydroxycycloartan-3-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

24R,25-Dihydroxycycloartan-3-one is a naturally occurring cycloartane triterpenoid isolated from Dysoxylum malabaricum, a plant recognized for its diverse phytochemical composition. This document provides a comprehensive overview of the known physical and chemical properties of this compound. While specific quantitative data for some physical properties remain elusive in publicly available literature, this guide consolidates existing structural and biological information. Cycloartane triterpenoids, as a class, are gaining significant interest in the scientific community for their potential therapeutic applications, including cytotoxic and anticancer properties. This guide aims to serve as a foundational resource for researchers investigating the therapeutic potential of **24R,25-Dihydroxycycloartan-3-one**.

Physical and Chemical Properties

Comprehensive experimental data on all physical and chemical properties of **24R,25- Dihydroxycycloartan-3-one** are not extensively reported. However, the available information is summarized below.



Table 1: Physical and Chemical Properties of 24R,25-Dihydroxycycloartan-3-one

Property	Value	Source
Molecular Formula	С30Н50О3	[1]
Molecular Weight	458.72 g/mol	[1]
Melting Point	Not Reported	
Boiling Point	Not Reported	_
Solubility	Not Reported	_
Appearance	Not Reported	

Structural Information:

X-ray crystallography studies have revealed the detailed three-dimensional structure of **24R,25-Dihydroxycycloartan-3-one**. The molecule features a characteristic cycloartane skeleton with a cyclopropane ring. The three six-membered rings adopt chair, twist, and twist-boat conformations, while the five-membered ring is in a slightly distorted envelope conformation.[2] An intramolecular hydrogen bond is formed between the two hydroxyl groups on the side chain.[2] Additionally, an intermolecular hydrogen bond exists between one of the hydroxyl groups and the carbonyl group of a neighboring molecule in the crystal lattice.[2]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **24R,25- Dihydroxycycloartan-3-one**. While a complete, publicly available dataset is not available, the existence of NMR and mass spectrometry data can be inferred from isolation studies.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

 ¹H and ¹³C NMR data are fundamental for the structural elucidation of this compound. While specific chemical shifts are not detailed in the available literature, NMR spectroscopy was a key technique used in the characterization of cycloartane triterpenoids isolated from Dysoxylum malabaricum.



Mass Spectrometry (MS):

 High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) has been utilized in the characterization of related compounds from Dysoxylum malabaricum, which would provide the exact mass and elemental composition of 24R,25-Dihydroxycycloartan-3-one.

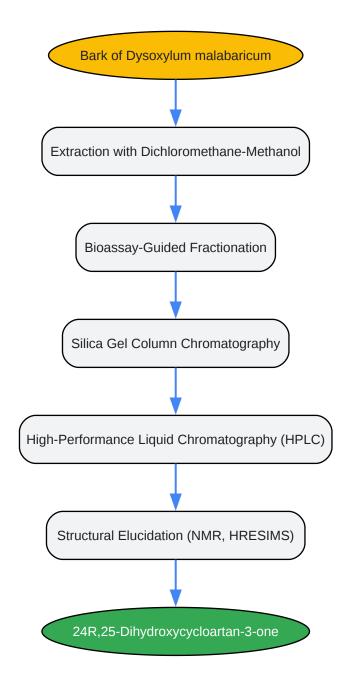
Experimental Protocols

Isolation of Cycloartane Triterpenoids from Dysoxylum malabaricum

While a specific protocol for the isolation of **24R,25-Dihydroxycycloartan-3-one** is not explicitly detailed, a general methodology for the isolation of cycloartane triterpenoids from the bark of Dysoxylum malabaricum has been described.[3][4][5][6] This process typically involves bioassay-guided fractionation.

Experimental Workflow for Isolation:





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A generalized workflow for the isolation of cycloartane triterpenoids.

Methodology:

• Extraction: The dried and powdered bark of Dysoxylum malabaricum is extracted with a solvent system such as dichloromethane-methanol.[3][4][5][6]



- Fractionation: The crude extract undergoes bioassay-guided fractionation to isolate fractions with biological activity.
- Chromatography: The active fractions are then subjected to silica gel column chromatography.
- Purification: Further purification is achieved using High-Performance Liquid Chromatography (HPLC) to yield pure compounds.
- Structure Elucidation: The structure of the isolated compound is determined using spectroscopic techniques, including NMR and HRESIMS.

Biological Activity and Signaling Pathways

While the specific biological activities of **24R,25-Dihydroxycycloartan-3-one** are not extensively documented, studies on other cycloartane triterpenoids isolated from Dysoxylum malabaricum provide insights into its potential therapeutic effects.

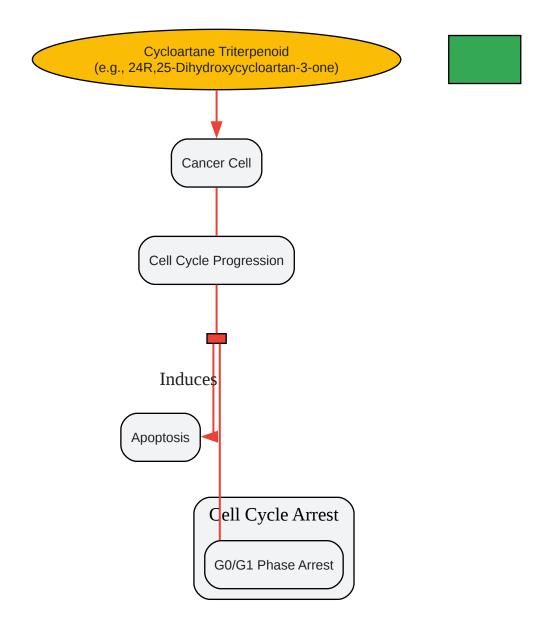
Cytotoxic Activity:

Several cycloartane triterpenoids from Dysoxylum malabaricum have demonstrated notable cytotoxic effects against various cancer cell lines, including breast, lung, and hypopharynx cancer.[3] For instance, a related compound was found to have an IC $_{50}$ of 14 μ M against MCF-7 breast cancer cells.[3] Another study showed a different cycloartane triterpenoid from the same plant with an IC $_{50}$ value of 18 μ M against the T-47D breast cancer cell line.

Proposed Signaling Pathway for Cytotoxicity:

Based on studies of related cycloartane triterpenoids from Dysoxylum malabaricum, a potential mechanism of action involves the induction of cell cycle arrest and apoptosis.





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A potential signaling pathway for the cytotoxic effects of cycloartane triterpenoids.

Mechanism of Action:

- Cell Cycle Arrest: Some cycloartane triterpenoids from Dysoxylum malabaricum have been shown to halt the cell cycle in the G0/G1 phase.[3]
- Apoptosis: These compounds can also induce programmed cell death (apoptosis) in cancer cells.



Conclusion and Future Directions

24R,25-Dihydroxycycloartan-3-one is a promising natural product with a well-defined chemical structure. While there is a lack of specific data on some of its physical properties and a detailed elucidation of its biological mechanisms, the known cytotoxic activities of related cycloartane triterpenoids from Dysoxylum malabaricum suggest that it warrants further investigation. Future research should focus on:

- Determining the precise physical constants (melting point, boiling point, solubility) of the pure compound.
- Publishing a complete and assigned NMR spectral dataset.
- Developing and publishing a detailed, optimized protocol for its isolation and purification.
- Conducting comprehensive biological assays to determine its specific cytotoxic and other pharmacological activities.
- Elucidating the specific molecular targets and signaling pathways affected by **24R,25**-**Dihydroxycycloartan-3-one** to understand its mechanism of action.

Such studies will be invaluable for unlocking the full therapeutic potential of this and other related natural products in drug discovery and development.

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